

physical and chemical properties of 4'-Hydroxy-3'-nitroacetophenone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4'-Hydroxy-3'-nitroacetophenone

Cat. No.: B018145

[Get Quote](#)

An In-depth Technical Guide to 4'-Hydroxy-3'-nitroacetophenone

This guide provides a comprehensive overview of the physical and chemical properties of **4'-Hydroxy-3'-nitroacetophenone**, a key organic intermediate. Tailored for researchers, scientists, and professionals in drug development, this document synthesizes technical data with practical insights to facilitate its effective application in synthesis and analysis.

Nomenclature and Structural Elucidation

4'-Hydroxy-3'-nitroacetophenone, with the CAS Number 6322-56-1, is systematically named 1-(4-hydroxy-3-nitrophenyl)ethanone.^[1] It is also commonly referred to as 4-acetyl-2-nitrophenol.^{[1][2]} The molecular formula of this compound is C₈H₇NO₄, and it has a molecular weight of 181.15 g/mol.^{[3][4][5]}

The structural integrity of **4'-Hydroxy-3'-nitroacetophenone** is foundational to its chemical behavior. The molecule features a benzene ring substituted with a hydroxyl group (-OH) at position 4, a nitro group (-NO₂) at position 3, and an acetyl group (-COCH₃) at position 1. This arrangement of electron-withdrawing (nitro and acetyl) and electron-donating (hydroxyl) groups dictates its reactivity and spectroscopic properties.

Caption: Chemical structure of **4'-Hydroxy-3'-nitroacetophenone**.

Physicochemical Properties

4'-Hydroxy-3'-nitroacetophenone presents as a light yellow to amber crystalline solid.[3][6] Its physical properties are summarized in the table below, providing a quick reference for experimental design and handling.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ NO ₄	[3][4][5]
Molecular Weight	181.15 g/mol	[3][4][5]
Appearance	Light yellow to yellow crystalline solid	[3][6]
Melting Point	132-135 °C	[3][7]
Boiling Point	282.7 ± 20.0 °C at 760 mmHg (estimate)	[7]
Density	1.4 ± 0.1 g/cm ³ (estimate)	[7]
Solubility	Soluble in Chloroform, Dichloromethane, DMSO, Ethyl Acetate; sparingly soluble in water.	[3][5][6]
pKa	5.18 ± 0.14 (Predicted)	[3]

These properties underscore the compound's solid-state nature at ambient temperatures and its moderate polarity, influencing solvent selection for reactions and purification.

Spectroscopic Profile

The spectroscopic data for **4'-Hydroxy-3'-nitroacetophenone** are critical for its identification and characterization.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: The ¹H NMR spectrum provides distinct signals corresponding to the aromatic protons, the methyl protons of the acetyl group, and the hydroxyl proton. Information on the ¹H NMR spectrum is available.[8]

- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for the hydroxyl group (broad peak around $3300\text{-}3500\text{ cm}^{-1}$), the carbonyl group of the ketone (strong peak around 1680 cm^{-1}), and the nitro group (asymmetric and symmetric stretching vibrations around 1530 and 1350 cm^{-1} , respectively).
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound (181.15 g/mol).

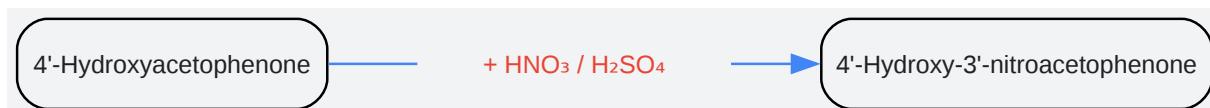
A comprehensive collection of spectral data including 1D NMR, Mass Spectrometry, and IR spectra can be found in public databases such as PubChem.[\[1\]](#)

Chemical Properties and Reactivity

The reactivity of **4'-Hydroxy-3'-nitroacetophenone** is governed by its functional groups. The nitro and acetyl groups are strongly deactivating and meta-directing for electrophilic aromatic substitution, while the hydroxyl group is activating and ortho-, para-directing. This interplay of electronic effects makes it a versatile intermediate in organic synthesis.

A key application of this compound is as a precursor in the synthesis of various pharmaceuticals and agrochemicals.[\[6\]](#)[\[9\]](#) For instance, it is a starting material for the synthesis of certain anti-inflammatory and analgesic drugs.[\[9\]](#)

The most common method for its preparation is the nitration of 4'-hydroxyacetophenone.[\[3\]](#)[\[10\]](#) This reaction exemplifies a typical electrophilic aromatic substitution.



[Click to download full resolution via product page](#)

Caption: Synthesis of **4'-Hydroxy-3'-nitroacetophenone** via nitration.

The nitro group can be readily reduced to an amino group, opening pathways to a wide array of derivatives, such as the synthesis of 2-amino-4-acetylphenol.[\[4\]](#)

Experimental Protocol: Synthesis of 4'-Hydroxy-3'-nitroacetophenone

This section details a representative laboratory-scale synthesis of **4'-Hydroxy-3'-nitroacetophenone** from p-hydroxyacetophenone.

Objective: To synthesize **4'-Hydroxy-3'-nitroacetophenone** via the nitration of p-hydroxyacetophenone.

Materials:

- p-Hydroxyacetophenone
- Glacial Acetic Acid
- Yttrium (III) nitrate hexahydrate ($\text{Y}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Ice-cold water
- Petroleum ether
- Ethyl acetate

Procedure:

- Dissolve 1 mmol of p-hydroxyacetophenone in 3 mL of glacial acetic acid in a suitable reaction vessel.[3]
- Add 1 mmol of solid $\text{Y}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ to the solution.[3]
- Shake the reaction mixture continuously at room temperature for 10 minutes.[3]
- Monitor the progress of the reaction using thin-layer chromatography (TLC) with a mobile phase of petroleum ether containing 10% ethyl acetate.[3]
- Upon completion of the reaction, add 30 mL of ice-cold water to the reaction mixture.[3]
- Allow the mixture to stand for 15 minutes to facilitate the precipitation of the product.[3]

- Collect the solid product by filtration.[\[3\]](#)
- Wash the collected solid with distilled water.[\[3\]](#)
- The resulting solid product can be used for analysis without further purification.[\[3\]](#)

Causality of Experimental Choices:

- Glacial Acetic Acid: Serves as a solvent that can dissolve the starting material and is relatively inert under the reaction conditions.
- Yttrium (III) nitrate hexahydrate: Acts as a nitrating agent in this procedure, offering a milder alternative to traditional mixed acid nitration.
- Ice-cold water: The addition of cold water is crucial for precipitating the product, as its solubility is lower in cold water.
- TLC Monitoring: This is a critical step for determining the endpoint of the reaction, preventing the formation of byproducts from over-reaction.

Safety and Handling

4'-Hydroxy-3'-nitroacetophenone is classified as an irritant.[\[3\]](#) It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[1\]](#) [\[11\]](#)

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[\[11\]](#)[\[12\]](#) In case of insufficient ventilation, wear a suitable respiratory mask.[\[12\]](#)
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[11\]](#)[\[12\]](#) Wash hands and any exposed skin thoroughly after handling.[\[11\]](#)[\[12\]](#)
- Storage: Store in a well-ventilated place and keep the container tightly closed.[\[2\]](#)[\[11\]](#)[\[12\]](#) It should be stored at room temperature in a dry, sealed container.[\[2\]](#)[\[3\]](#)

First Aid:

- In case of skin contact: Wash with plenty of soap and water.[11][12]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[11][12]
- If inhaled: Remove the person to fresh air and keep comfortable for breathing.[11][12]

For detailed safety information, refer to the Safety Data Sheet (SDS).[11][12]

Applications in Research and Development

4'-Hydroxy-3'-nitroacetophenone is a valuable building block in various sectors of chemical research and industry.

- Pharmaceutical Synthesis: It serves as a crucial intermediate in the synthesis of various pharmaceutical compounds, including anti-inflammatory and analgesic drugs.[9] It is also used in the development of drugs for treating conditions like bronchial asthma and chronic obstructive pulmonary disease (COPD).[10]
- Dye and Pigment Industry: This compound is utilized in the production of azo dyes.[9]
- Agrochemicals: It is an intermediate in the synthesis of certain agrochemicals.[6][9]
- Analytical Chemistry: Its chromophoric properties make it useful in the development of analytical methods, such as spectrophotometry.[9]

Conclusion

4'-Hydroxy-3'-nitroacetophenone is a multifunctional organic compound with significant utility in synthetic chemistry. Its well-defined physical and chemical properties, coupled with its versatile reactivity, make it an indispensable intermediate for researchers and developers in the pharmaceutical, dye, and agrochemical industries. A thorough understanding of its characteristics, synthesis, and safe handling procedures is paramount for its effective and responsible use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Hydroxy-3-Nitroacetophenone | C8H7NO4 | CID 138723 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sarchemlabs.com [sarchemlabs.com]
- 3. 4'-Hydroxy-3'-nitroacetophenone | 6322-56-1 [chemicalbook.com]
- 4. Synthesis routes of 4'-Hydroxy-3'-nitroacetophenone [benchchem.com]
- 5. indiamart.com [indiamart.com]
- 6. Page loading... [wap.guidechem.com]
- 7. 4-Hydroxy-3-Nitroacetophenone | CAS#:6322-56-1 | Chemsric [chemsrc.com]
- 8. 4'-Hydroxy-3'-nitroacetophenone(6322-56-1) 1H NMR [m.chemicalbook.com]
- 9. chemimpex.com [chemimpex.com]
- 10. CN115819243B - Preparation method of 4-hydroxy-3-nitroacetophenone - Google Patents [patents.google.com]
- 11. echemi.com [echemi.com]
- 12. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [physical and chemical properties of 4'-Hydroxy-3'-nitroacetophenone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b018145#physical-and-chemical-properties-of-4-hydroxy-3-nitroacetophenone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com